

Molar Extinction Coefficient of Indophenol Blue: A Technical Guide

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Compound of Interest

Compound Name: *Indophenol blue*

Cat. No.: *B086387*

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This in-depth technical guide serves as a comprehensive resource for researchers, scientists, and drug development professionals on the molar extinction coefficient of **Indophenol blue**. This document provides quantitative data, detailed experimental protocols, and a visual representation of the experimental workflow.

Quantitative Data: Molar Extinction Coefficient

The molar extinction coefficient (ϵ), also known as molar absorptivity, is a measure of how strongly a chemical species absorbs light at a given wavelength. It is a crucial parameter for quantitative analysis using spectrophotometry, as defined by the Beer-Lambert law ($A = \epsilon bc$, where A is absorbance, b is the path length, and c is the concentration).

The following table summarizes the available quantitative data for the molar extinction coefficient of **Indophenol blue** and the related indophenol product from the Berthelot reaction. It is critical to distinguish between these two substances, as "**Indophenol blue**" has a distinct chemical structure^[1].

Compound	Molar Extinction Coefficient (ϵ)	Wavelength (λ_{max})	Solvent/Medium	Reference
Indophenol blue	≥ 7500 $\text{L}\cdot\text{mol}^{-1}\cdot\text{cm}^{-1}$	585.0 - 595.0 nm	Ethanol	Tokyo Chemical Industry
Indophenol product (from ammonia determination)	$4491 \text{ M}^{-1}\cdot\text{cm}^{-1}$	625 nm	Aqueous solution	[2]
Indophenol product (from nitrogen determination)	0.60 per p.p.m. of nitrogen per cm	625 nm	Aqueous solution	

Note: The value for the indophenol product from nitrogen determination is not in standard molar units and is provided as reported in the source. The molar extinction coefficient can be influenced by the solvent, pH, and temperature of the solution.

Experimental Protocol: Determination of Molar Extinction Coefficient

The following is a detailed methodology for the experimental determination of the molar extinction coefficient of a compound like **Indophenol blue** using spectrophotometry. This protocol is adapted from the well-established methods for determining ammonia concentration using the indophenol reaction.

Principle

The molar extinction coefficient is determined by measuring the absorbance of a series of solutions of known concentrations at the wavelength of maximum absorbance (λ_{max}). By plotting absorbance versus concentration, a linear relationship should be observed, in accordance with the Beer-Lambert law. The molar extinction coefficient can be calculated from the slope of this line.

Materials and Reagents

- **Indophenol blue** (or the compound to be analyzed)
- Spectrophotometer (UV-Visible)
- Cuvettes (e.g., 1 cm path length)
- Volumetric flasks and pipettes
- Analytical balance
- Appropriate solvent (e.g., ethanol, deionized water)

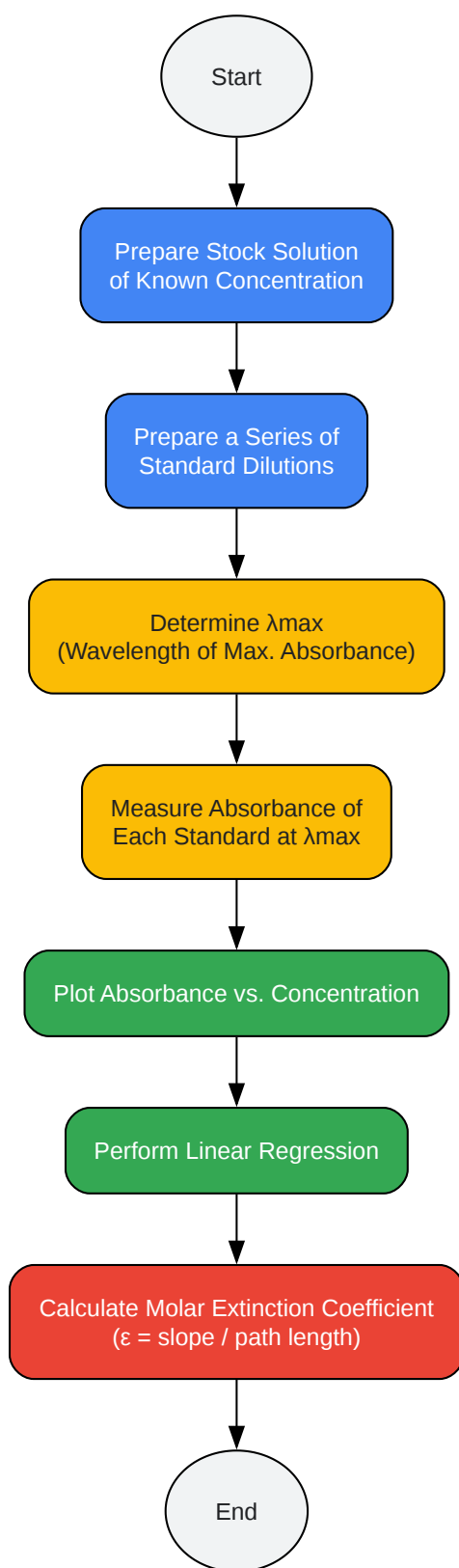
Procedure

- Preparation of a Stock Solution:
 - Accurately weigh a precise amount of **Indophenol blue** powder using an analytical balance.
 - Dissolve the powder in a known volume of the chosen solvent in a volumetric flask to prepare a stock solution of a specific molar concentration.
- Preparation of Standard Dilutions:
 - Perform a series of dilutions of the stock solution to prepare a set of standard solutions with decreasing concentrations. Use volumetric pipettes and flasks to ensure accuracy. The concentration range should be chosen to yield absorbance values within the linear range of the spectrophotometer (typically 0.1 to 1.0).
- Determination of λ_{max} :
 - Use one of the standard solutions (typically one in the middle of the concentration range) to scan the absorbance across a range of wavelengths (e.g., 400-800 nm for a colored compound like **Indophenol blue**).
 - The wavelength at which the maximum absorbance is observed is the λ_{max} .

- Measurement of Absorbance:
 - Set the spectrophotometer to the determined λ_{max} .
 - Use the pure solvent as a blank to zero the spectrophotometer.
 - Measure the absorbance of each of the standard solutions, starting from the least concentrated to the most concentrated. Rinse the cuvette with the next solution to be measured.
- Data Analysis:
 - Plot a graph of absorbance (A) on the y-axis against the molar concentration (c) on the x-axis.
 - Perform a linear regression analysis on the data points. The resulting plot should be a straight line passing through the origin.
 - The slope of the line is equal to the product of the molar extinction coefficient (ϵ) and the path length of the cuvette (b).
 - Calculate the molar extinction coefficient using the formula: $\epsilon = \text{slope} / b$. If a 1 cm cuvette is used, the slope is equal to the molar extinction coefficient.

Visualization of Experimental Workflow

The following diagram illustrates the logical workflow for the experimental determination of the molar extinction coefficient.



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References

- 1. Indophenol - Wikipedia [en.wikipedia.org]
- 2. wyzant.com [wyzant.com]
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